A Comparative Analysis of ATP-Competitive GSK-3β Inhibitors

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Compound of Interest

Compound Name:	*GSK-3b Inhibitor XI*
CAS No.:	*626604-39-5*
Cat. No.:	*B1624394*

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Glycogen Synthase Kinase-3β (GSK-3β) is a serine/threonine kinase that plays a pivotal role in a multitude of cellular processes, including metabolism, cell proliferation, and neuronal function. Its dysregulation has been implicated in various diseases such as Alzheimer's disease, bipolar disorder, and cancer, making it a prominent therapeutic target. The majority of GSK-3β inhibitors developed to date are ATP-competitive, binding to the highly conserved ATP-binding pocket of the kinase. This guide provides a comparative analysis of several widely used ATP-competitive GSK-3β inhibitors, focusing on their potency, selectivity, and the experimental methodologies used for their characterization.

Data Presentation

The following tables summarize the in vitro potency and selectivity of common ATP-competitive GSK-3β inhibitors. Potency is presented as the half-maximal inhibitory concentration (IC50) or the inhibitory constant (Ki), with lower values indicating higher potency. Selectivity is assessed by comparing the inhibitor's potency against GSK-3β to its activity against the GSK-3α isoform and other common off-target kinases.

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Table 1: Potency of ATP-Competitive Inhibitors against GSK-3 Isoforms

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Inhibitor	Chemical Structure	GSK-3β IC50 (nM)	GSK-3α IC50 (nM)	GSK-3β Ki (nM)	GSK-3α Ki (nM)
CHIR-99021	6-((2-((4-(2,4-Dichlorophenyl)-5-(4-methyl-1H-imidazol-2-yl)pyrimidin-2-yl)amino)ethyl)amino)nicotinonitrile	6.7[1]	10[1]	-	-
SB-216763	3-(2,4-Dichlorophenyl)-4-(1-methyl-1H-indol-3-yl)-1H-pyrrole-2,5-dione	34.3 (for GSK-3α, equally effective against β)[2]	34.3[2]	-	9.1[3]
Kenpaullone	9-Bromo-7,12-dihydroindolo[3,2-d][4]benzazepin-6(5H)-one	23[4]	-	2500 (apparent Ki)[4]	-
AR-A014418	N-(4-Methoxybenzyl)-N'-(5-nitrothiazol-2-yl)urea	104[5][6]	-	38[5][6]	-
TWS119	3-((6-(3-Aminophenyl)-7H-pyrrolo[2,3-	30[7][8][9]	-	-	-

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	d]pyrimidin-4-yl)oxy)phenol				
AZD1080	3-(5-(Morpholinomethyl)pyridin-2-yl)-1H-indol-2-ol-5-carbonitrile	31[4]	6.9[4]	31[10]	6.9[10]

Table 2: Selectivity Profile of ATP-Competitive GSK-3β Inhibitors against Other Kinases

Inhibitor	CDK1 IC50 (nM)	CDK2 IC50 (nM)	CDK5 IC50 (nM)	Other Kinase IC50 (nM)
CHIR-99021	>500-fold selectivity vs. CDKs[1]	>500-fold selectivity vs. CDKs[1]	-	Highly selective against a large panel of kinases[1]
SB-216763	>10,000[2]	>10,000[2]	>10,000[2]	Minimal activity against 24 other kinases[2]
Kenpaullone	400[4]	680[4]	850[4]	c-src: 15,000; CK2: 20,000; ERK1: 20,000; ERK2: 9,000[4]
AR-A014418	-	>100,000[5]	>100,000[5]	Not significant inhibition of 26 other kinases[5][6]
TWS119	-	-	-	Data not widely available
AZD1080	1980[4]	1150[4]	429[4]	Erk2: >10,000[4]

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Signaling Pathway and Experimental Workflow Visualizations

To provide a clearer understanding of the biological context and experimental procedures, the following diagrams were generated using Graphviz.

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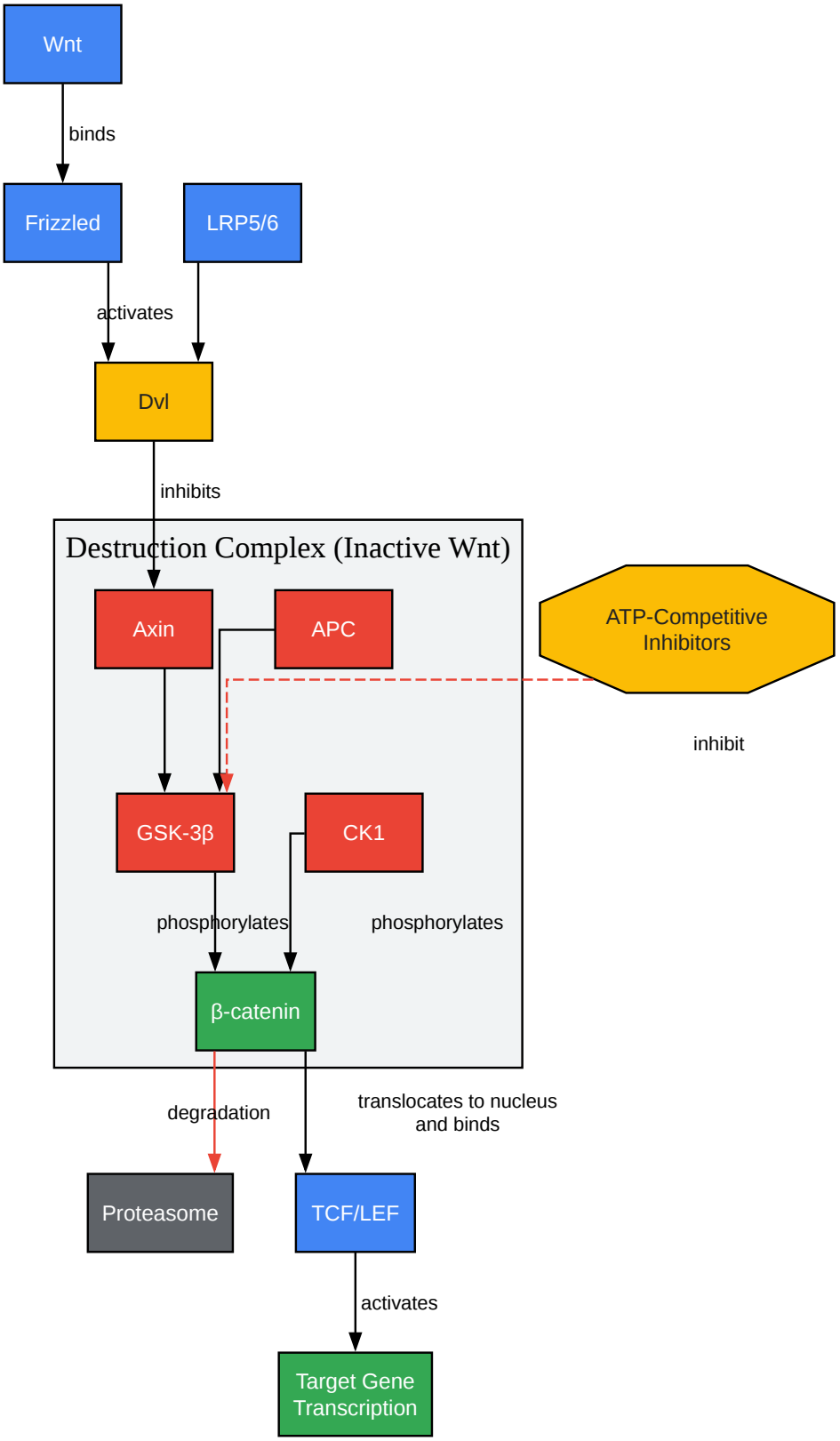

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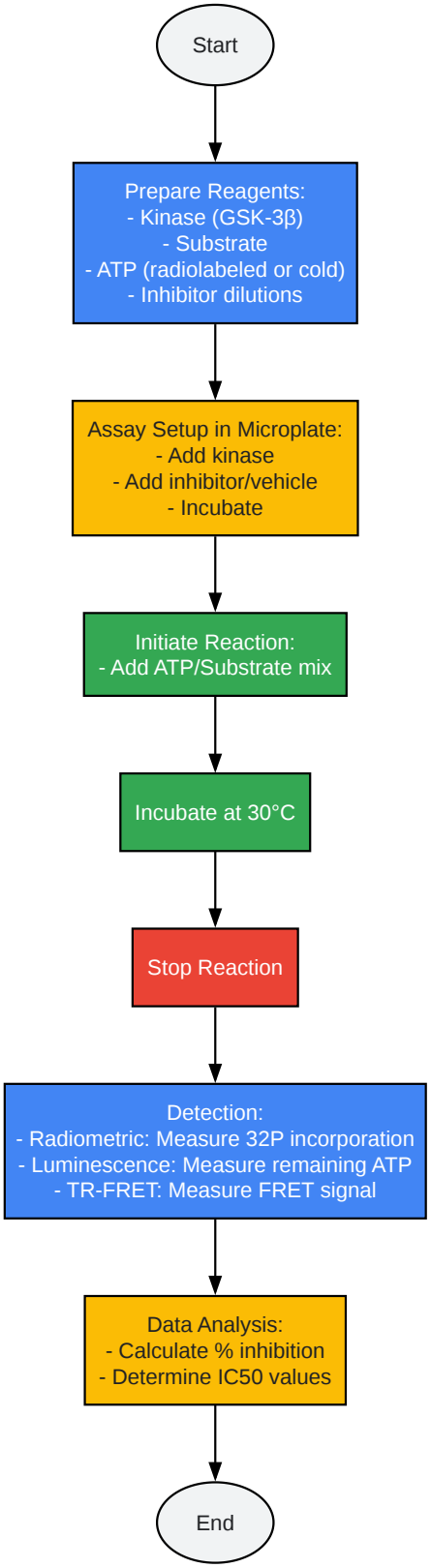

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